

Personal protective equipment for handling Erinacin B

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Compound of Interest

Compound Name: *Erinacin B*

Cat. No.: *B1175980*

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Essential Safety and Handling Guide for Erinacin B

For researchers, scientists, and drug development professionals, ensuring safe handling of chemical compounds is paramount. This guide provides essential, immediate safety and logistical information for handling **Erinacin B**, including detailed operational and disposal plans.

Erinacin B, a cyathin diterpenoid fungal metabolite, is a subject of interest for its potential in stimulating nerve growth factor (NGF) synthesis.^{[1][2]} The following procedures are designed to minimize risk and ensure a safe laboratory environment. The primary hazards associated with commercially available **Erinacin B** solutions are attributed to the solvent, acetonitrile, which is a flammable liquid and is harmful if swallowed, in contact with skin, or inhaled. It also causes serious eye irritation.

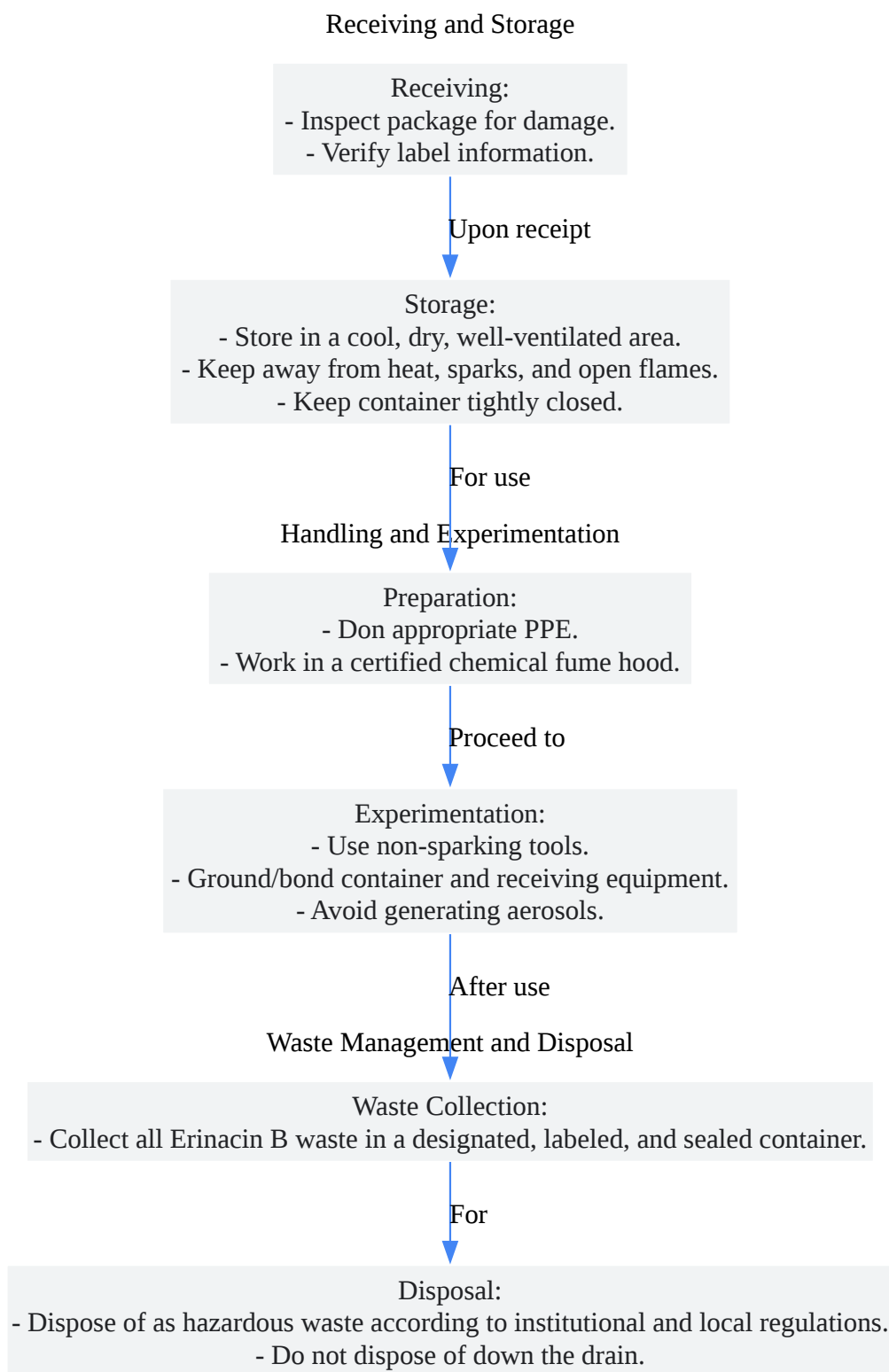
Personal Protective Equipment (PPE)

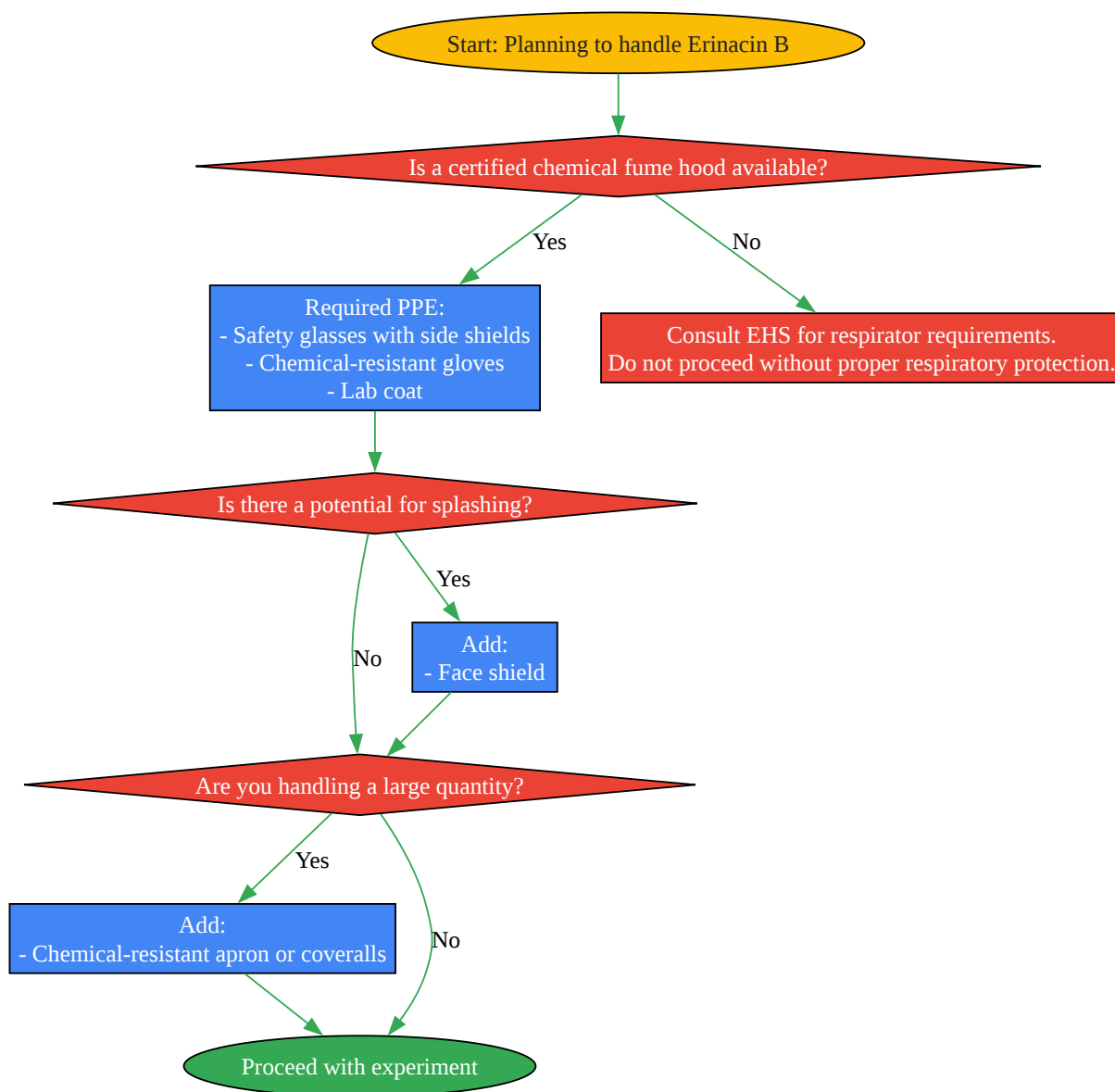
The selection of appropriate PPE is the first line of defense against chemical exposure. Based on the Safety Data Sheet (SDS), the following PPE is mandatory when handling **Erinacin B**.

PPE Category	Item	Specification
Eye and Face Protection	Safety Glasses with Side Shields or Goggles	Must be worn at all times in the laboratory.
Face Shield	Required when there is a splash hazard.	
Hand Protection	Chemical-resistant Gloves	Nitrile or other appropriate solvent-resistant gloves. Check manufacturer's compatibility chart for acetonitrile.
Body Protection	Laboratory Coat	Standard laboratory coat to protect skin and clothing.
Chemical-resistant Apron or Coveralls	Recommended when handling larger quantities or when there is a significant splash risk.	
Respiratory Protection	Fume Hood	All handling of Erinacin B solution should be conducted in a certified chemical fume hood to avoid inhalation of vapors.
Respirator	May be required for emergency situations or if a fume hood is not available. Consult your institution's environmental health and safety department.	

Operational Plan for Handling Erinacin B

A systematic approach to handling **Erinacin B**, from receipt to disposal, is critical for safety and experimental integrity.





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References

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- 2. medchemexpress.com [medchemexpress.com]
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